

# 2-Methyl-6-nitrobenzoic acid IR spectrum data

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## Compound of Interest

Compound Name: 2-Methyl-6-nitrobenzoic acid

Cat. No.: B120224

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## An In-depth Technical Guide to the Infrared Spectrum of 2-Methyl-6-nitrobenzoic Acid

This technical guide provides a comprehensive overview of the infrared (IR) spectrum data for **2-Methyl-6-nitrobenzoic acid**, tailored for researchers, scientists, and professionals in drug development. The document outlines key vibrational frequencies, details the experimental protocol for data acquisition, and presents a logical workflow for the spectroscopic analysis.

## Infrared Spectrum Data

The infrared spectrum of **2-Methyl-6-nitrobenzoic acid** is characterized by absorption bands corresponding to its principal functional groups. The data presented below has been compiled from spectroscopic databases and serves as a reference for the identification and characterization of this molecule and structurally similar compounds.<sup>[1]</sup>

The key vibrational frequencies are associated with the carboxylic acid and nitro functional groups, as well as the aromatic ring structure. The stretching vibration of the carbonyl group (C=O) in the carboxylic acid is typically observed in the range of 1690–1750 cm<sup>-1</sup>.<sup>[2]</sup>

Table 1: Summary of Characteristic IR Absorption Bands for **2-Methyl-6-nitrobenzoic Acid**

Wavenumber (cm <sup>-1</sup> )	Vibrational Mode	Functional Group Assignment
~3000	O-H Stretch	Carboxylic Acid
~1700	C=O Stretch	Carboxylic Acid
~1530	Asymmetric Stretch	Nitro (NO <sub>2</sub> )
~1350	Symmetric Stretch	Nitro (NO <sub>2</sub> )

Data sourced from BenchChem spectroscopic analysis.[\[1\]](#)

## Experimental Protocol: FT-IR Spectroscopy

The following section details a generalized protocol for acquiring the Fourier-Transform Infrared (FT-IR) spectrum of a solid sample like **2-Methyl-6-nitrobenzoic acid** using an Attenuated Total Reflectance (ATR) accessory.[\[1\]](#)

Objective: To identify the functional groups present in the **2-Methyl-6-nitrobenzoic acid** molecule by analyzing its infrared absorption spectrum.

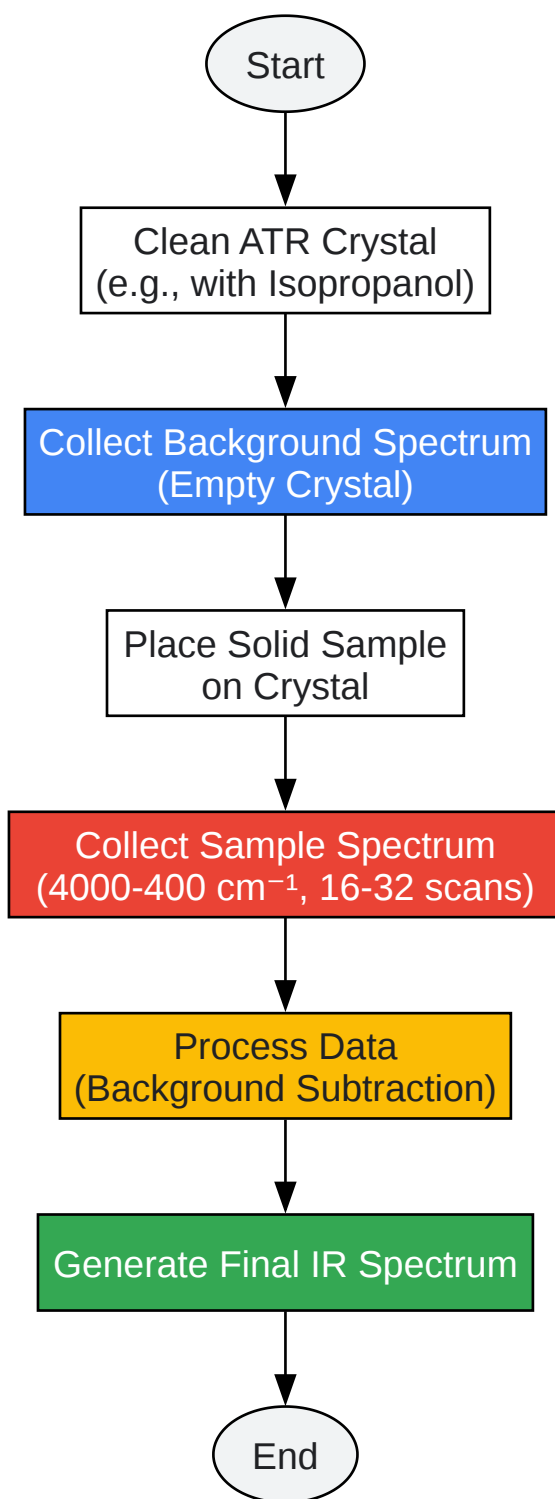
Methodology:

- Sample Preparation (ATR Method):
  - Ensure the Attenuated Total Reflectance (ATR) crystal (e.g., diamond or germanium) is meticulously cleaned. This is typically achieved by wiping the crystal surface with a suitable solvent, such as isopropanol, and allowing it to completely dry.[\[1\]](#)
  - Place a small quantity of the solid **2-Methyl-6-nitrobenzoic acid** sample directly onto the center of the clean ATR crystal.[\[1\]](#)
  - Apply pressure using the instrument's pressure clamp to ensure firm and uniform contact between the sample and the crystal surface.
- Instrumentation:

- A benchtop FT-IR spectrometer equipped with an ATR accessory is utilized for this analysis.[\[1\]](#)
- Data Acquisition:
  - Before analyzing the sample, a background spectrum of the empty, clean ATR crystal is collected. This step is crucial to account for any ambient atmospheric absorptions (e.g., CO<sub>2</sub>, H<sub>2</sub>O) and instrumental artifacts.[\[1\]](#)
  - The sample spectrum is then collected. The instrument scans the mid-infrared range, typically from 4000 cm<sup>-1</sup> to 400 cm<sup>-1</sup>.[\[1\]](#)
  - To enhance the signal-to-noise ratio and improve the quality of the spectrum, it is common to co-add 16 to 32 scans.[\[1\]](#)
- Data Processing:
  - The instrument's software automatically performs a background subtraction, where the background spectrum is subtracted from the collected sample spectrum.[\[1\]](#)
  - The result is the final absorbance or transmittance IR spectrum for **2-Methyl-6-nitrobenzoic acid**.
  - The processed spectrum is then analyzed to identify the characteristic absorption bands corresponding to the various functional groups within the molecule.[\[1\]](#)

## Visualization of Experimental Workflow

The logical flow of the experimental protocol for obtaining the IR spectrum is visualized in the diagram below.



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Caption: Workflow for FT-IR data acquisition using ATR.

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## References

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